

Application Notes and Protocols for AN-3485 in Animal Models

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Compound of Interest

Compound Name: AN-3485

Cat. No.: B2473444

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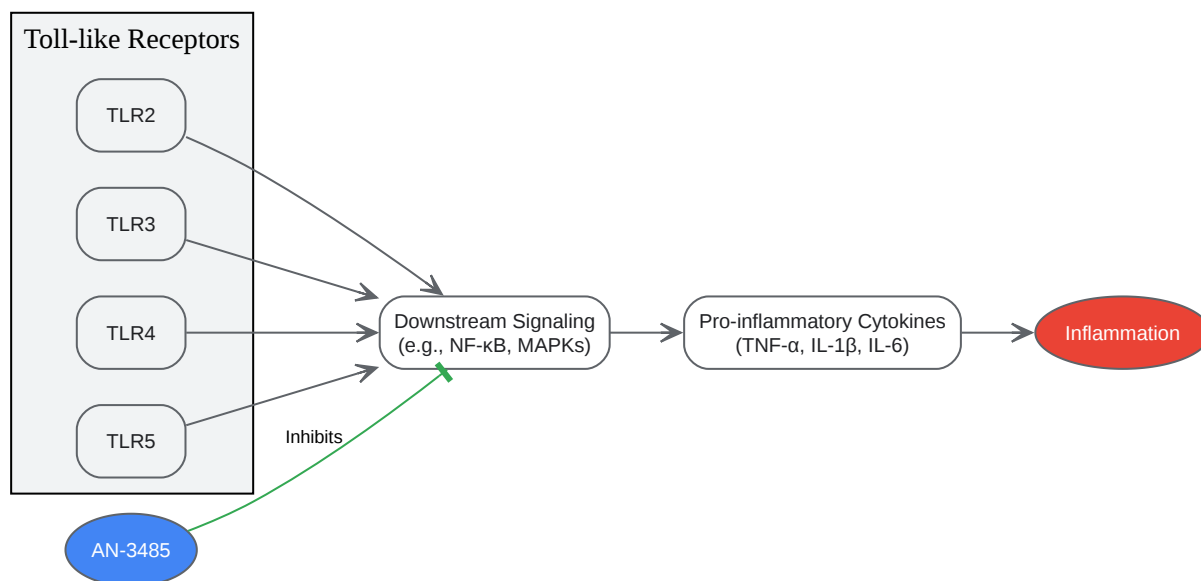
For Researchers, Scientists, and Drug Development Professionals

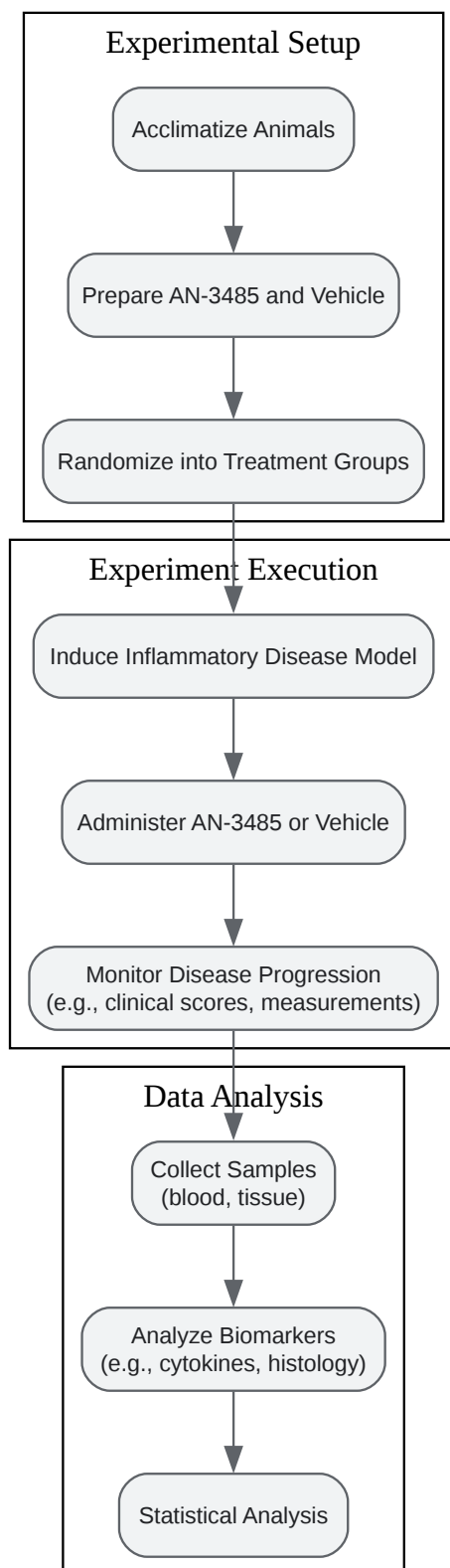
Introduction

AN-3485, chemically known as 6-(4-(aminomethyl)-2-chlorophenoxy)benzo[c][1,2]oxaborol-1(3H)-ol, is a novel benzoxaborole analog with potent anti-inflammatory properties. Developed by Anacor Pharmaceuticals, this compound has demonstrated significant efficacy in preclinical animal models of various inflammatory diseases. These application notes provide detailed protocols for the use of **AN-3485** in relevant animal models, offering a guide for researchers investigating its therapeutic potential.

Mechanism of Action

AN-3485 exerts its anti-inflammatory effects by inhibiting the production and release of key pro-inflammatory cytokines. It targets Toll-like receptor (TLR) signaling pathways, specifically TLR2, TLR3, TLR4, and TLR5-mediated responses. By interfering with these pathways, **AN-3485** effectively reduces the transcription and subsequent release of tumor necrosis factor-alpha (TNF- α), interleukin-1 beta (IL-1 β), and interleukin-6 (IL-6) from immune cells such as peripheral blood mononuclear cells (PBMCs) and monocytes.





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References

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- 2. Anacor Pharmaceuticals, Inc. Announces Positive Phase 1 And Preclinical Data For Novel Topical Atopic Dermatitis Agent - BioSpace [biospace.com]
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